

# safety and handling guidelines for (R)-[(1- Phenylethyl)amino]acetic acid

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## Compound of Interest

Compound Name: (R)-[(1-Phenylethyl)amino]acetic acid

Cat. No.: B591876

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An In-depth Technical Guide on the Safety and Handling of **(R)-[(1-Phenylethyl)amino]acetic acid**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals. It is not a substitute for a formal Safety Data Sheet (SDS) provided by a supplier. Always consult the specific SDS for the material you are using and follow all applicable safety regulations.

## Chemical Identification and Properties

**(R)-[(1-Phenylethyl)amino]acetic acid** is a chiral, non-proteinogenic amino acid derivative commonly used as a building block in organic and medicinal chemistry, particularly in the synthesis of peptides and other complex molecules.<sup>[1]</sup> Its stereochemistry makes it a valuable component for introducing specific three-dimensional structures.

Table 1: Chemical Identifiers

Identifier	Value	Reference
CAS Number	<b>78397-15-6</b>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C10H13NO2	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	179.22 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>

| Synonyms | 2-[((1R)-1-phenylethyl)amino]acetic Acid |[\[3\]](#) |

Table 2: Physicochemical Properties Note: The following data are primarily computed values for the (S)-enantiomer, which are expected to be identical for the (R)-enantiomer. Experimental data for the (R)-enantiomer is not readily available.

Property	Value	Reference
Topological Polar Surface Area (TPSA)	<b>49.33 Å<sup>2</sup></b>	<a href="#">[3]</a> <a href="#">[4]</a>
LogP (Computed)	1.4218	<a href="#">[3]</a> <a href="#">[4]</a>
Hydrogen Bond Donor Count	2	<a href="#">[3]</a> <a href="#">[4]</a>
Hydrogen Bond Acceptor Count	2	<a href="#">[3]</a> <a href="#">[4]</a>
Rotatable Bond Count	4	<a href="#">[3]</a> <a href="#">[4]</a>

| Purity (Typical) | ≥97% |[\[3\]](#) |

## Hazard Identification and Classification

A specific, verified GHS classification for **(R)-[(1-Phenylethyl)amino]acetic acid** is not consistently available. However, based on data for the corresponding (S)-enantiomer and structurally similar compounds, the following hazards should be assumed.

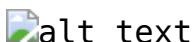
Table 3: GHS Hazard Classification (Inferred)

Hazard Class	GHS Code	Statement	Reference
<b>Skin Irritation</b>	<b>H315</b>	<b>Causes skin irritation</b>	<a href="#">[5]</a>
Eye Irritation	H319	Causes serious eye irritation	<a href="#">[5]</a>
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	<a href="#">[5]</a>

| Acute Oral Toxicity | H302 | Harmful if swallowed |[\[6\]](#) |

Signal Word:Warning

Hazard Pictograms:



Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P312: Call a POISON CENTER/doctor if you feel unwell.

- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and maintain the integrity of the compound.

## Engineering Controls

- Work should be conducted in a well-ventilated area.
- For procedures that may generate dust or aerosols, a certified chemical fume hood is required.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.<sup>[7]</sup>

## Personal Protective Equipment (PPE)

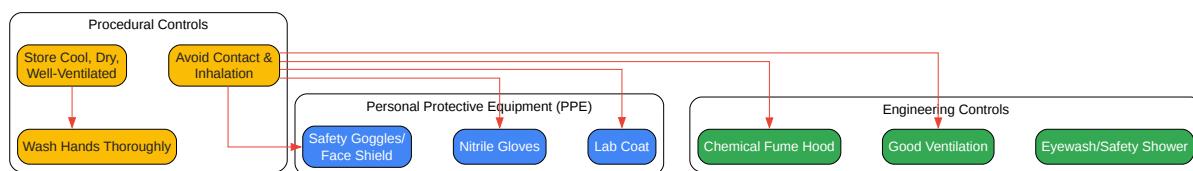
- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Wear compatible, chemical-resistant gloves (e.g., nitrile rubber). Consult the glove manufacturer's specifications for breakthrough time and compatibility.
- Skin and Body Protection: A laboratory coat must be worn. For larger quantities or tasks with a higher risk of spillage, additional protective clothing may be necessary.<sup>[8]</sup>

## Hygiene Measures

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in laboratory areas.
- Wash hands thoroughly after handling the compound, before breaks, and at the end of the workday.<sup>[8]</sup>

## Storage Conditions

- Store in a tightly sealed container to prevent moisture absorption.
- Keep in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[3]
- Some suppliers recommend storage at room temperature, protected from light.[3]



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Caption: Core Safety & Handling Controls.

## Emergency Procedures

### First-Aid Measures

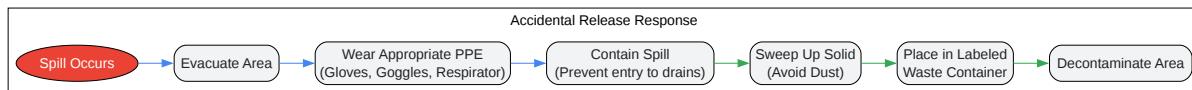
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash skin immediately with soap and plenty of water. If irritation persists, seek medical attention.
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustion may produce hazardous decomposition products, including carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and nitrogen oxides (NO<sub>x</sub>).[\[1\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE as described in Section 3.2. Avoid breathing dust and prevent contact with the substance.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleanup: Carefully sweep up the solid material, avoiding dust generation. Place in a suitable, closed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.[\[8\]](#)



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Caption: Spill Response Workflow.

## Experimental Protocols and Handling

**(R)-[(1-Phenylethyl)amino]acetic acid** is typically supplied as a solid and is used in organic synthesis. The following is a generalized workflow for its use as a reagent.

## General Method for Use in a Coupling Reaction

This is a representative procedure and must be adapted for specific reaction requirements.

- Preparation:

- Set up the reaction apparatus (e.g., round-bottom flask with a magnetic stirrer) in a chemical fume hood.
- Ensure all glassware is dry.
- Purge the reaction vessel with an inert gas (e.g., nitrogen or argon) if the reaction is air or moisture-sensitive.

- Reagent Handling and Addition:

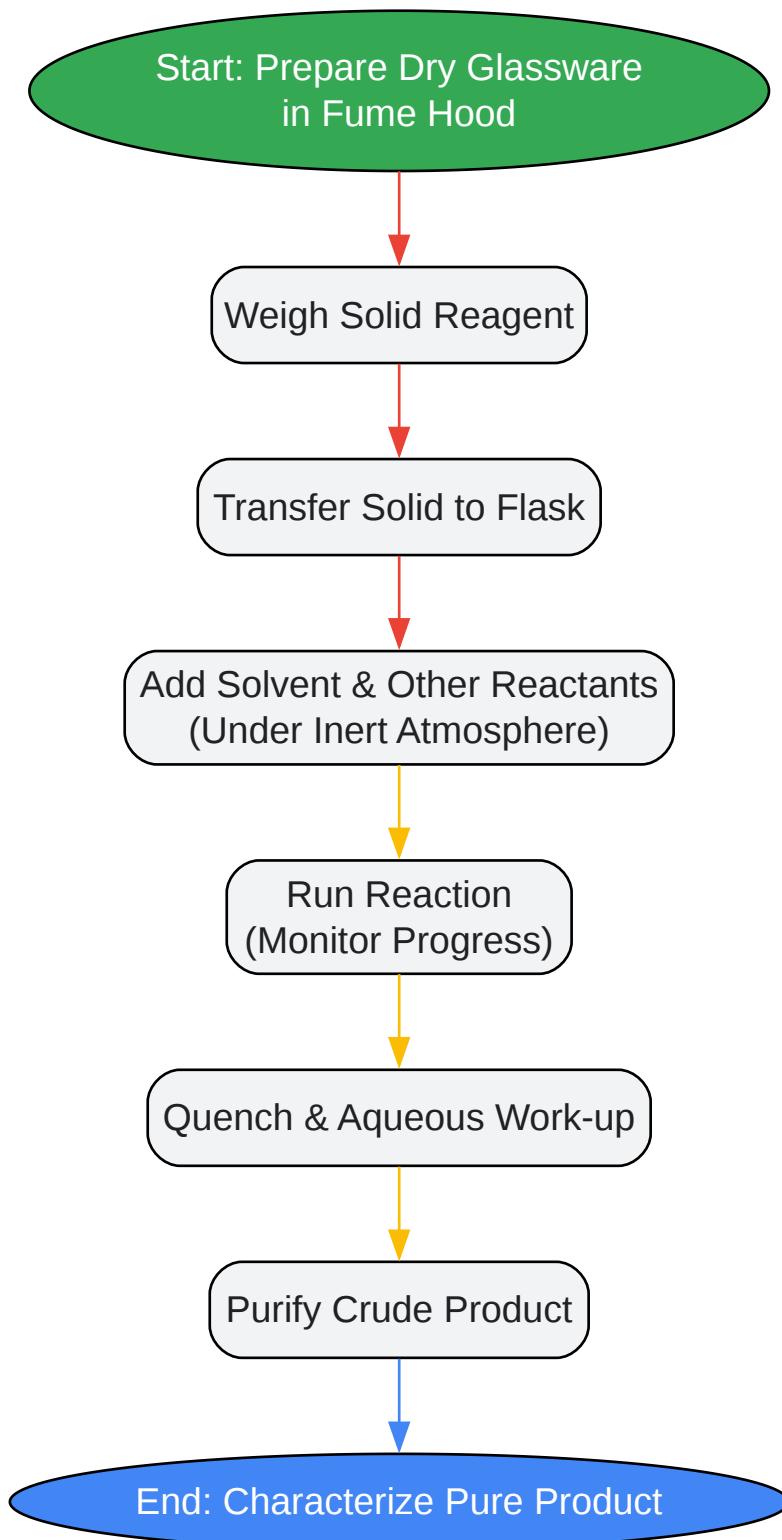
- Weigh the required amount of **(R)-[(1-Phenylethyl)amino]acetic acid** in a weighing boat or on weighing paper.
- Transfer the solid to the reaction flask.
- Add the appropriate solvent (e.g., Dichloromethane (DCM), N,N-Dimethylformamide (DMF)) via syringe or cannula.<sup>[9]</sup>
- Add other reactants and coupling agents (e.g., DIC, HOBr, DIPEA) to the flask, typically under inert atmosphere and at a controlled temperature.<sup>[9]</sup>

- Reaction and Work-up:

- Monitor the reaction progress using a suitable analytical technique (e.g., TLC, LC-MS).
- Upon completion, quench the reaction as required by the specific protocol.
- Perform an aqueous work-up and extraction to isolate the crude product.
- Purify the product using techniques such as column chromatography, crystallization, or distillation.

- Waste Disposal:

- Dispose of all chemical waste, including solvents and reaction byproducts, in appropriately labeled hazardous waste containers according to institutional and local regulations.



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Caption: Generalized Experimental Workflow.

## Toxicological and Ecological Information

### Toxicological Information

- Acute Toxicity: Assumed to be harmful if swallowed.[6] No quantitative LD50 or LC50 data is readily available.
- Skin Corrosion/Irritation: Causes skin irritation.[5]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[5]
- Respiratory Irritation: May cause respiratory tract irritation upon inhalation of dust.[5]
- Chronic Exposure: To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated for long-term or chronic effects.

### Ecological Information

- No specific data is available. As a standard precaution, this chemical should not be allowed to enter drains or the environment. Proper disposal is mandatory to prevent ecological contamination.

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